

Lumisterol-d5 in high-throughput analysis of vitamin D in serum

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Compound of Interest

Compound Name: Lumisterol-d5

Cat. No.: B15144091

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Application Notes & Protocols

Topic: **Lumisterol-d5** in High-Throughput Analysis of Vitamin D in Serum

Audience: Researchers, scientists, and drug development professionals.

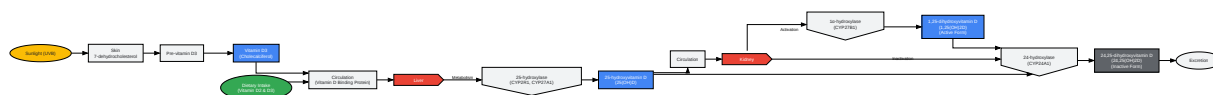
Introduction

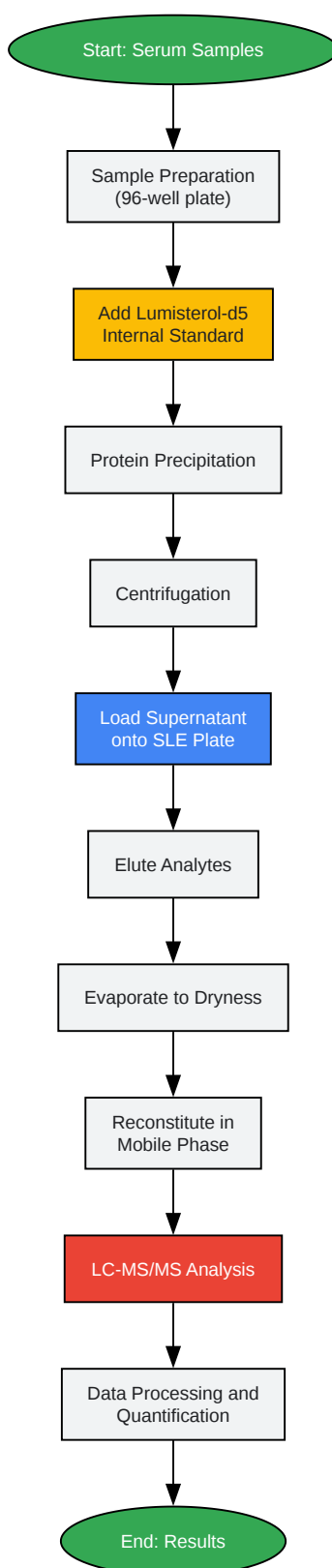
The accurate quantification of vitamin D and its metabolites in serum is crucial for assessing vitamin D status and its association with various health and disease states. High-throughput analysis, predominantly utilizing liquid chromatography-tandem mass spectrometry (LC-MS/MS), has become the gold standard for its specificity and sensitivity.[1][2] A key component of robust LC-MS/MS assays is the use of a stable isotope-labeled internal standard (SIL-IS) to correct for variability during sample preparation and analysis.[3][4][5]

Lumisterol, a photoisomer of vitamin D, shares structural similarities with vitamin D and its metabolites.[6] A deuterated version, **Lumisterol-d5**, serves as an ideal internal standard for the high-throughput analysis of vitamin D in serum. Its use ensures accurate and precise quantification by compensating for matrix effects and variations in extraction recovery and instrument response. These application notes provide a detailed protocol for the use of **Lumisterol-d5** in a high-throughput LC-MS/MS workflow for the simultaneous measurement of key vitamin D metabolites in human serum.

Signaling Pathway: Vitamin D Metabolism

The metabolism of vitamin D is a multi-step process involving hydroxylation in the liver and kidneys to form active and inactive metabolites. Understanding this pathway is essential for interpreting the quantitative results of vitamin D analysis.





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